Technical Guide: Interpreting the Certificate of Analysis for 1-Chlorobutane-d9

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Compound of Interest	
Compound Name:	*1-Chlorobutane-d9*
CAS No.:	*175540-76-8*
Cat. No.:	*B1531985*

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Executive Summary

This technical guide provides a rigorous framework for interpreting the Certificate of Analysis (CoA) for **1-Chlorobutane-d9** (

, CAS: 175540-76-8).[1] Primarily utilized as an internal standard in mass spectrometry and for metabolic stability studies in drug development, the reliability of this reagent hinges on two distinct purity metrics: Isotopic Enrichment (Atom % D) and Chemical Purity (CP).[1]

Misinterpretation of these values can lead to quantitative errors in DMPK (Drug Metabolism and Pharmacokinetics) assays or failed synthetic pathways.[1] This guide dissects the analytical methodologies required to validate these standards, offering a self-validating protocol for researchers.

Part 1: The Anatomy of a Deuterated Standard CoA

A CoA for a stable isotope must provide more than just purity percentages.[1] It must establish the isotopic distribution and the chemical integrity of the backbone.[1]

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Header and Identity Verification

Parameter	Specification (Typical)	Technical Note
Product Name	1-Chlorobutane-d9	"d9" indicates all 9 hydrogens are replaced by deuterium.
CAS Number	175540-76-8	Distinct from unlabelled 1-chlorobutane (109-69-3).[2][3]
Molecular Weight	101.62 g/mol	Shifted from 92.57 g/mol (Unlabelled).[1] amu.[1][4]
Appearance	Colorless Liquid	Yellowing indicates degradation (HCl release).[1]

The Two Purities: A Critical Distinction

Researchers often conflate these two metrics. They must be assessed independently.

- Chemical Purity (CP): The absence of other chemical species (e.g., butanol, butene).[1] Measured via GC-FID.
- Isotopic Enrichment (IE): The percentage of hydrogen sites occupied by deuterium.[1] Measured via

  -NMR or MS.

> *Expert Insight: A sample can have 99.9% Chemical Purity but only 98% Atom % D. Conversely, a highly enriched sample (99.8% D) might be chemically impure due to solvent contamination. [1]*

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Part 2: Critical Quality Attributes (CQAs) & Analytical Methodologies

This section details the specific analytical workflows used to generate the data found on the CoA.

Isotopic Enrichment Analysis (The "d9" Verification)

The industry standard for quantifying isotopic enrichment is Proton NMR (

-NMR).[1]

- Methodology: Since the compound is fully deuterated, a perfect sample would be "silent" in proton NMR.[1] We scan specifically for residual protium (H) signals.[1]
- Interpretation:
  - The CoA will report "Atom % D".[1]
  - Calculation:

    .[1]
  - Visual Check: Look for small multiplets at chemical shifts corresponding to the unlabelled positions (

    0.9, 1.4, 1.7, 3.5 ppm).[1]

Chemical Purity via GC-FID

Gas Chromatography with Flame Ionization Detection (GC-FID) is preferred over GC-MS for purity because deuterium isotopes can slightly alter ionization efficiency in MS, potentially skewing quantitative integration.[1]

- Protocol:
  - Inject neat or diluted sample.[1]
  - FID response is roughly proportional to carbon count.[1]

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- Impurities (e.g., 2-chlorobutane isomer) are integrated as % Area.[1]

Water Content (Karl Fischer)

Critical: Alkyl halides are susceptible to hydrolysis.[1]

[1]

- CoA Limit: Typically < 0.05% (500 ppm).[1]
- Risk: High water content leads to the formation of deuterated butanol and acidic degradation of the standard.[1]

Part 3: Visualization of Analytical Workflows

Workflow: Generation and Validation of the CoA

The following diagram illustrates the rigorous process from synthesis to CoA release, highlighting the "Stop/Go" decision points.

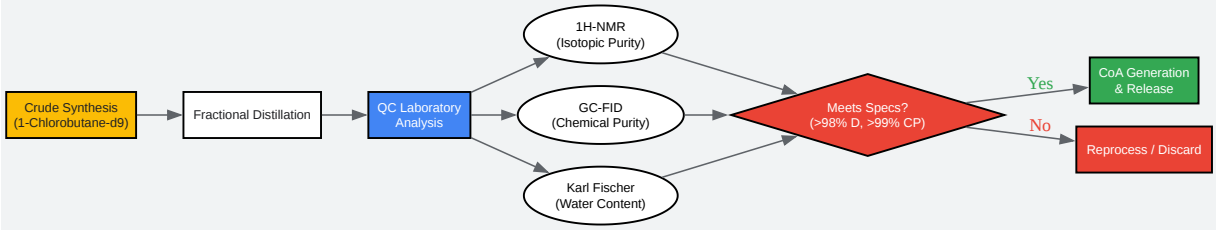

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Figure 1: The Quality Control workflow for deuterated reagents. Failure at any analytical node (NMR, GC, KF) triggers a rejection.[1]

Logic: Interpreting the NMR Spectrum

This diagram guides the researcher on how to read the NMR data provided in the CoA.

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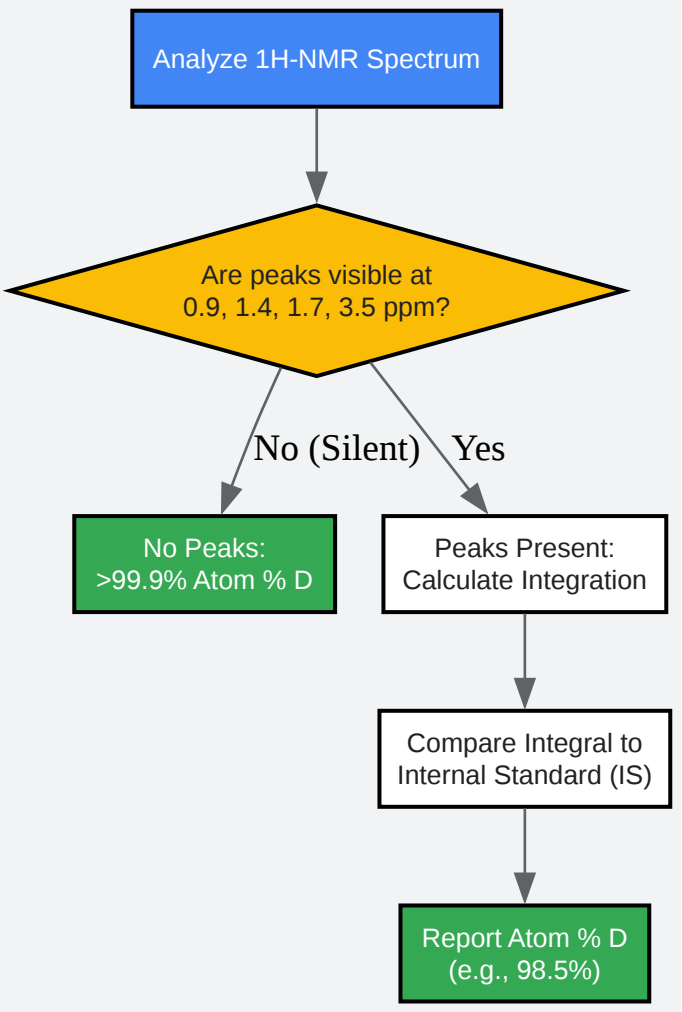

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Figure 2: Decision logic for interpreting Proton NMR of deuterated standards. The presence of peaks indicates residual protium.[1]

Part 4: Technical Deep Dive - The "Mass Shift"

When using **1-Chlorobutane-d9** as an internal standard, the mass shift is the primary utility.[1]

- Unlabelled (

  ):

  - Monoisotopic Mass (

    ): 92.04 Da[1]

- Isotope Pattern: 3:1 ratio of 92:94 (

).[1]

- Labelled (

  ):

  - Monoisotopic Mass (

    ): 101.09 Da[1]

  - Shift: +9.05 Da.[1]

Self-Validating Protocol for Mass Spec Users:

- Run a blank injection.[1]
- Inject the standard.[1]
- Observe the cluster at m/z 101 and 103.[1]
- Check for "Crosstalk": If you see significant signal at m/z 92 (unlabelled), your standard has low isotopic purity (poor enrichment), or you are experiencing H/D exchange in the source.[1]

Part 5: Handling and Stability[1][6]

Based on the physicochemical properties validated by the CoA:

- Storage: Store at 2-8°C. The CoA usually specifies "Refrigerate."
- Light Sensitivity: Alkyl chlorides can degrade under UV light.[1] Ensure the CoA confirms the material was packaged in amber glass.
- Hygroscopicity: While not highly hygroscopic, the reaction with water is irreversible.[1] Use a septum cap and dry syringe for withdrawal.[1]

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